

A Technical Guide to L-Glutamine-d5: Properties, Analysis, and Applications

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Compound of Interest

Compound Name: L-Glutamine-d5

Cat. No.: B10824184

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **L-Glutamine-d5**, a deuterated stable isotope of the amino acid L-Glutamine. This document details its physicochemical properties, analytical methodologies for its quantification and isotopic enrichment determination, and its application in metabolic research and drug development.

Quantitative Data Summary

The following table summarizes the key quantitative data for **L-Glutamine-d5** in comparison to its unlabeled counterpart, L-Glutamine.

| Property | L-Glutamine-d5 | L-Glutamine |
|---------------------|--|---|
| Molecular Formula | C ₅ H ₅ D ₅ N ₂ O ₃ | C ₅ H ₁₀ N ₂ O ₃ |
| Molecular Weight | ~151.18 g/mol | ~146.14 g/mol [1] [2] [3] [4] [5] |
| CAS Number | 14341-78-7 | 56-85-9 [2] [3] |
| Melting Point | 185 °C (decomposes) [2] | 185 °C (decomposes) [5] |
| Solubility in Water | Soluble [1] | 41.3 g/L at 25 °C [4] |
| Isotopic Purity | ≥98 atom % D [2] | Not Applicable |
| Appearance | White solid [2] | White crystalline powder [4] |

Experimental Protocols

The determination of the molecular weight and isotopic enrichment of **L-Glutamine-d5** is primarily achieved through mass spectrometry. Below is a generalized protocol for such an analysis.

Objective: To determine the molecular weight and isotopic enrichment of L-Glutamine-d5 using Mass Spectrometry.

Materials:

- **L-Glutamine-d5** sample
- L-Glutamine standard
- Solvent (e.g., deionized water, methanol/water mixture)
- Mass Spectrometer (e.g., LC-MS, GC-MS)
- Analytical column suitable for amino acid analysis
- Internal standards (e.g., ^{13}C , ^{15}N -labeled L-Glutamine)

Methodology:

- Sample Preparation:
 - Accurately weigh and dissolve the **L-Glutamine-d5** sample and L-Glutamine standard in a suitable solvent to create stock solutions of known concentrations.
 - Prepare a series of dilutions from the stock solutions for calibration.
 - For analysis of biological samples, a protein precipitation step followed by solid-phase extraction may be necessary to remove interfering substances.
- Instrument Setup:

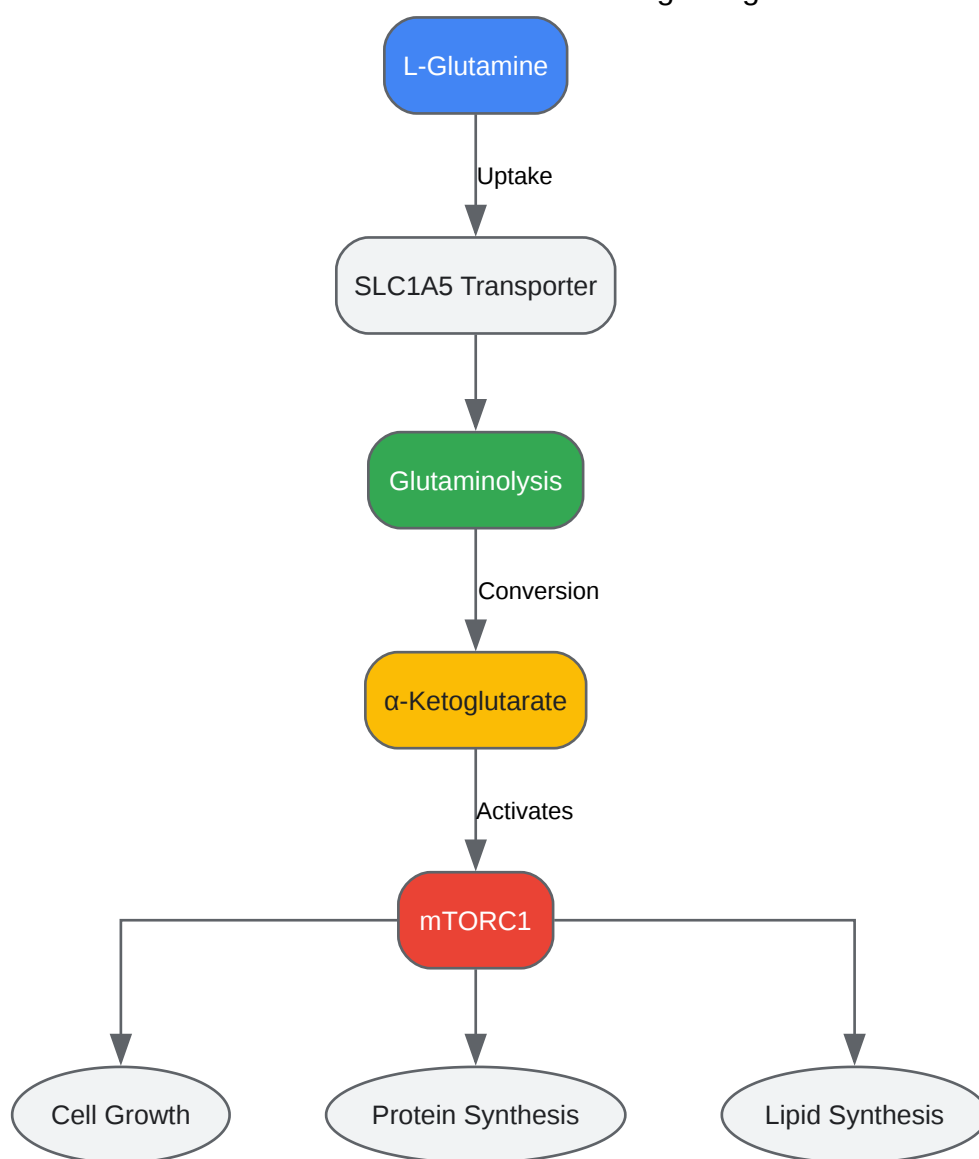
- Equip the mass spectrometer with an appropriate ionization source (e.g., Electrospray Ionization - ESI for LC-MS).
- Set the mass analyzer to scan a mass range that includes the expected m/z values for both L-Glutamine and **L-Glutamine-d5**.
- Optimize instrument parameters such as capillary voltage, cone voltage, and gas flow rates to achieve maximum signal intensity.
- Chromatographic Separation (for LC-MS/GC-MS):
 - Inject the prepared samples onto the analytical column.
 - Use a suitable mobile phase gradient (for LC) or temperature program (for GC) to achieve chromatographic separation of the analyte from other components in the sample.
- Mass Spectrometric Analysis:
 - The eluent from the chromatography system is introduced into the mass spectrometer.
 - Acquire mass spectra for both the L-Glutamine standard and the **L-Glutamine-d5** sample.
 - The mass spectrum of the L-Glutamine standard will show a peak corresponding to its molecular weight (~146.14 Da).
 - The mass spectrum of the **L-Glutamine-d5** sample will show a peak shifted by approximately 5 Da (~151.18 Da), corresponding to the five deuterium atoms.
- Data Analysis:
 - Determine the exact molecular weight from the position of the molecular ion peak in the mass spectrum.
 - Calculate the isotopic enrichment by comparing the intensities of the ion peaks corresponding to the labeled (M+5) and unlabeled (M) species. The relative abundance of the M+5 peak to the sum of all glutamine-related peaks indicates the percentage of isotopic labeling.

Visualizations

Signaling Pathway

L-Glutamine is a crucial amino acid involved in numerous cellular processes, including the mTOR signaling pathway, which is a central regulator of cell growth, proliferation, and metabolism.

L-Glutamine and mTORC1 Signaling



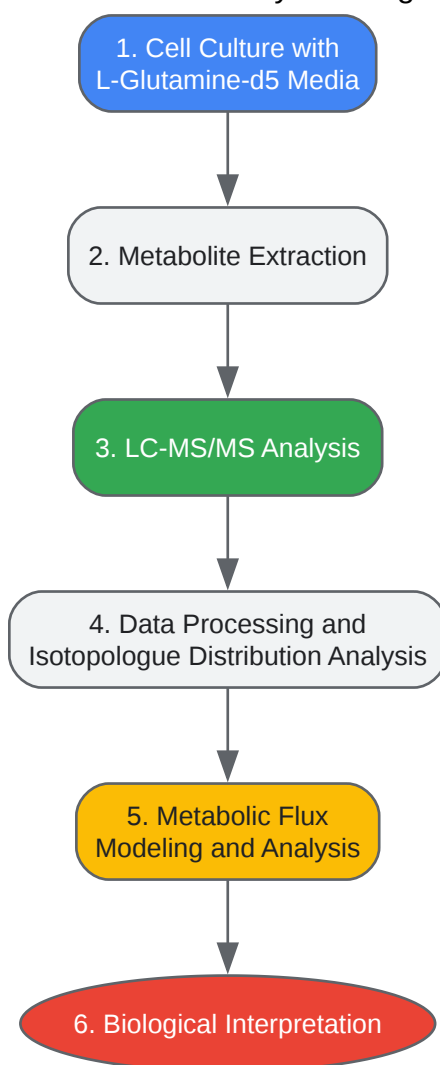
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Caption: L-Glutamine uptake and its role in activating the mTORC1 signaling pathway.

Experimental Workflow

L-Glutamine-d5 is frequently used as a tracer in metabolic flux analysis to study cellular metabolism.

Workflow for Metabolic Flux Analysis using L-Glutamine-d5

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Caption: A typical experimental workflow for metabolic studies using **L-Glutamine-d5**.

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